Technical Whitepaper: Spectroscopic Profiling of 3-[(3-Fluorophenoxy)methyl]pyrrolidine

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Compound of Interest

Compound Name:	*3-[(3-Fluorophenoxy)methyl]pyrrolidine*
CAS No.:	*946760-96-9*
Cat. No.:	*B1388812*

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Compound ID: **3-[(3-Fluorophenoxy)methyl]pyrrolidine** CAS: 1013735-34-4 Formula: $C_{11}H_{14}FNO$ Mol. Weight: 195.23 g/mol Class: Aryl ether / Secondary Amine / Fluorinated Building Block

Introduction & Structural Context

This compound represents a critical scaffold in the synthesis of Serotonin-Norepinephrine Reuptake Inhibitors (SNRIs) and sigma receptor ligands. It features a chiral center at the pyrrolidine C3 position (often used as a racemate or specific enantiomer depending on the target) and a meta-fluorinated aryl ether tail.

The spectroscopic validation of this molecule relies heavily on three diagnostic pillars:

- 19F-NMR: Confirmation of the meta-substitution pattern.
- 1H-NMR: Verification of the ether linker (

) diastereotopicity.

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- MS (ESI): Identification of the pyrrolidine ring fragment.

Mass Spectrometry (MS) Profile

Methodology: Electrospray Ionization (ESI) in Positive Mode. Solvent Matrix: MeOH/H_2O + 0.1% Formic Acid.

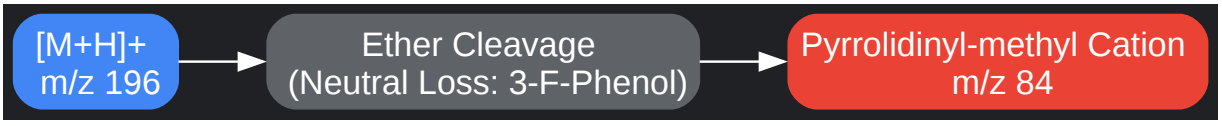
Diagnostic Ionization Data

Ion Type	m/z (Observed)	Identity	Notes
$[M+H]^+$	196.1	Protonated Molecular Ion	Base peak in soft ionization.
$[M+Na]^+$	218.1	Sodium Adduct	Common in glass/unwashed systems.
$[2M+H]^+$	391.2	Protonated Dimer	Concentration dependent.

Fragmentation Pathway (MS/MS)

The fragmentation of aryl-ether pyrrolidines typically proceeds via heterolytic cleavage of the ether bond. In ESI+, the charge is retained on the basic nitrogen of the pyrrolidine ring.

Key Fragment: m/z 84 The dominant daughter ion is the (pyrrolidin-3-yl)methyl cation (m/z ~84), resulting from the neutral loss of 3-fluorophenol.



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Figure 1: Primary ESI+ fragmentation pathway showing the diagnostic neutral loss of the aryl moiety.

Nuclear Magnetic Resonance (NMR) Spectroscopy

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Solvent: $CDCl_3$ (Deuterochloroform) is recommended to prevent H-D exchange of the amine proton, though DMSO-d_6 is superior for resolving salt forms (HCl). Reference: TMS (0.00 ppm).

1H NMR Data (400 MHz, $CDCl_3$)

The pyrrolidine ring protons exhibit complex second-order coupling. The key diagnostic signal is the ether linker.

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Position	Shift (δ ppm)	Multiplicity	Integration	Coupling (J Hz)	Assignment
Ar-H	7.18 - 7.24	Multiplet	1H	-	Aryl C5-H (Meta to F)
Ar-H	6.60 - 6.75	Multiplet	3H	-	Aryl C2, C4, C6 (Ortho/Para to F)
Linker	3.85 - 3.92	Doublet	2H	6.8 Hz	-O-CH_2-
Pyr-H	3.10 - 3.25	Multiplet	1H	-	Pyrrolidine C2-H (a)
Pyr-H	2.95 - 3.08	Multiplet	2H	-	Pyrrolidine C5-H_2
Pyr-H	2.75 - 2.85	Multiplet	1H	-	Pyrrolidine C2-H (b)
Pyr-H	2.55 - 2.65	Multiplet	1H	-	Pyrrolidine C3-H (Methine)
Pyr-H	2.00 - 2.15	Multiplet	1H	-	Pyrrolidine C4-H (a)
Pyr-H	1.60 - 1.75	Multiplet	1H	-	Pyrrolidine C4-H (b)
NH	1.80 - 2.20	Broad Singlet	1H	-	Amine N-H (Exchangeable)

Expert Insight: The

protons at ~3.9 ppm may appear as a doublet of doublets or a complex multiplet if the chiral center at C3 induces strong diastereotopicity, particularly in higher field instruments (>500 MHz).

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13C NMR Data (100 MHz, $CDCl_3$)

Fluorine coupling (

) is the definitive validation tool here.

Shift (δ ppm)	Carbon Type	Coupling ( )	Assignment
163.5	Quaternary	d, J ≈ 245 Hz	C-F (Aryl C3)
160.1	Quaternary	d, J ≈ 11 Hz	Aryl C1 (Ether ipso)
130.2	CH	d, J ≈ 10 Hz	Aryl C5
110.8	CH	d, J ≈ 3 Hz	Aryl C6
107.5	CH	d, J ≈ 21 Hz	Aryl C4
102.1	CH	d, J ≈ 25 Hz	Aryl C2
70.5	CH_2	-	-O-CH_2- Linker
50.2	CH_2	-	Pyrrolidine C2
47.1	CH_2	-	Pyrrolidine C5
39.5	CH	-	Pyrrolidine C3
29.8	CH_2	-	Pyrrolidine C4

19F NMR Data

Solvent: $CDCl_3$ (Unreferenced or vs. $CFCl_3$)

- Shift:-111.5 ppm (approximate range: -110 to -113 ppm).
- Pattern: Multiplet (decoupled: Singlet).
- Significance: A shift > -115 ppm typically indicates meta substitution. Para substitution would appear upfield near -120 ppm, and ortho near -130 ppm.

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Infrared (IR) Spectroscopy

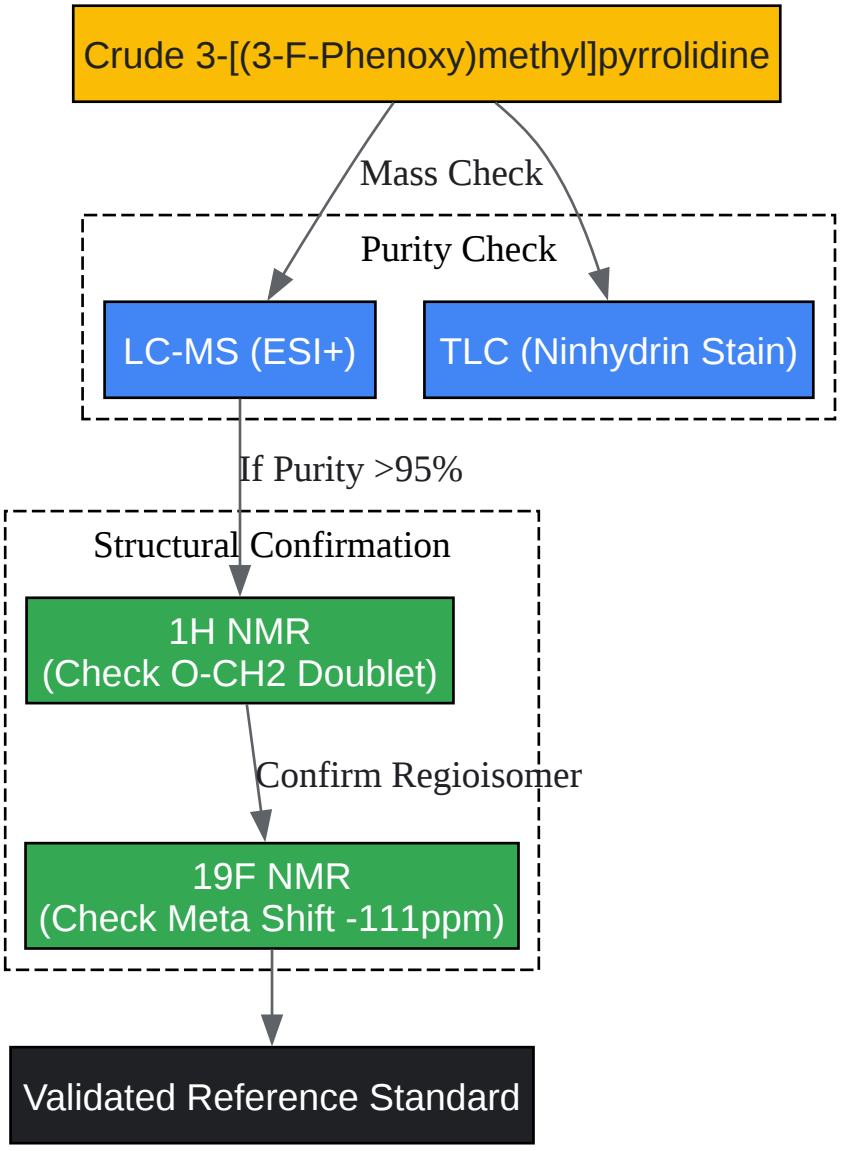
Method: ATR-FTIR (Attenuated Total Reflectance).

Wavenumber (cm^{-1})	Vibration Mode	Structural Assignment
3300 - 3400	N-H Stretch	Secondary Amine (Weak/Broad)
2800 - 2950	C-H Stretch	Alkyl (Pyrrolidine ring)
1580 - 1600	C=C Stretch	Aromatic Ring
1260 & 1040	C-O Stretch	Aryl Alkyl Ether (Strong)
1150 - 1200	C-F Stretch	Aryl Fluoride (Diagnostic)

Experimental Workflow & Logic

To ensure data integrity during characterization, the following workflow is recommended. This logic prevents the misidentification of regioisomers (e.g., 2-substituted vs 3-substituted pyrrolidines).

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Figure 2: Logic flow for validating the identity of the fluorinated ether scaffold.

Quality Control Notes

- Impurity Alert: If synthesized via Mitsunobu reaction (from N-Boc-3-hydroxymethylpyrrolidine), watch for Triphenylphosphine oxide ($Ph_3P=O$).
  - Detection: 1H NMR aromatic region (7.4-7.7 ppm) and 31P NMR (~29 ppm).
- Salt Form: If characterizing the Hydrochloride salt (HCl), the N-H protons will shift downfield to >9.0 ppm and broaden significantly; the alpha-protons (C2, C5) will also shift downfield by

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~0.3-0.5 ppm due to the cationic nitrogen.

References

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- Jackson, G. (2020).[4] Fragmentation pathways of α-pyrrolidinophenone synthetic cathinones. West Virginia University. Link (Reference for pyrrolidine ring fragmentation mechanisms in ESI-MS).

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